

# Physical Properties of Isoeugenol-d3: A Technical Guide

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## Compound of Interest

Compound Name: Isoeugenol-d3

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This technical guide provides a comprehensive overview of the physical properties of **Isoeugenol-d3**, a deuterated analog of the naturally occurring fragrance compound, Isoeugenol. Due to the limited availability of direct experimental data for the deuterated form, this guide extrapolates the properties of **Isoeugenol-d3** based on the well-documented physical characteristics of Isoeugenol. The inclusion of deuterium atoms is a common strategy in drug development to alter metabolic pathways and enhance pharmacokinetic profiles. Understanding the physical properties of such deuterated molecules is a critical first step in their scientific evaluation.

## Core Physical Properties

The primary difference between Isoeugenol and **Isoeugenol-d3** lies in the substitution of three hydrogen atoms with deuterium atoms in the methoxy group (-OCH<sub>3</sub>), resulting in a trideuteriomethoxy group (-OCD<sub>3</sub>). This substitution leads to a slight increase in molecular weight. Other physical properties such as melting point, boiling point, and solubility are not expected to differ significantly from the non-deuterated compound, as these are primarily influenced by the overall molecular structure and intermolecular forces, which remain largely unchanged.

A summary of the key physical properties for both Isoeugenol and the extrapolated values for **Isoeugenol-d3** is presented in the table below for easy comparison.

Property	Isoeugenol	Isoeugenol-d3 (extrapolated)
Chemical Formula	C <sub>10</sub> H <sub>12</sub> O <sub>2</sub>	C <sub>10</sub> H <sub>9</sub> D <sub>3</sub> O <sub>2</sub>
Molecular Weight	164.20 g/mol [1][2][3]	167.22 g/mol [4]
Appearance	Pale yellow, viscous, oily liquid[1][3]	Pale yellow, viscous, oily liquid
Odor	Spicy, clove-like, floral[1][5]	Spicy, clove-like, floral
Melting Point	-10 °C (14 °F)[1][3][5][6]	Approximately -10 °C
Boiling Point	266 °C (511 °F) at 760 mmHg[1][3][5][6]	Approximately 266 °C
Density	Approximately 1.08 g/cm <sup>3</sup> [1][3]	Approximately 1.08 g/cm <sup>3</sup>
Solubility in Water	810 mg/L at 25 °C (Slightly soluble)[1][6]	Slightly soluble
Solubility in Organic Solvents	Miscible with alcohol and ether[3]	Miscible with alcohol and ether

## Experimental Protocols for Physical Property Determination

While specific experimental data for **Isoeugenol-d3** is not readily available, the following are standard methodologies that would be employed to determine its physical properties.

### Melting Point Determination

The melting point of a substance is the temperature at which it changes state from solid to liquid. For a substance like Isoeugenol, which freezes at a low temperature, a cryostat would be used.

Methodology:

- A small, purified sample of **Isoeugenol-d3** is placed in a capillary tube.

- The capillary tube is placed in a calibrated melting point apparatus equipped with a cooling system.
- The sample is cooled until it solidifies.
- The temperature is then slowly increased at a controlled rate (e.g., 1-2 °C per minute).
- The temperature range from the point at which the first drop of liquid appears to the point at which the entire sample is liquid is recorded as the melting point range.

## Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid and the liquid changes into a vapor.

Methodology:

- A small quantity of **Isoeugenol-d3** is placed in a distillation flask.
- The flask is fitted with a condenser and a thermometer, with the thermometer bulb positioned at the level of the side arm of the flask.
- The flask is heated gently.
- The temperature at which the liquid boils and its vapor temperature remains constant is recorded as the boiling point at the given atmospheric pressure. For higher accuracy, especially for small sample volumes, a micro-boiling point apparatus can be used.

## Solubility Determination

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent.

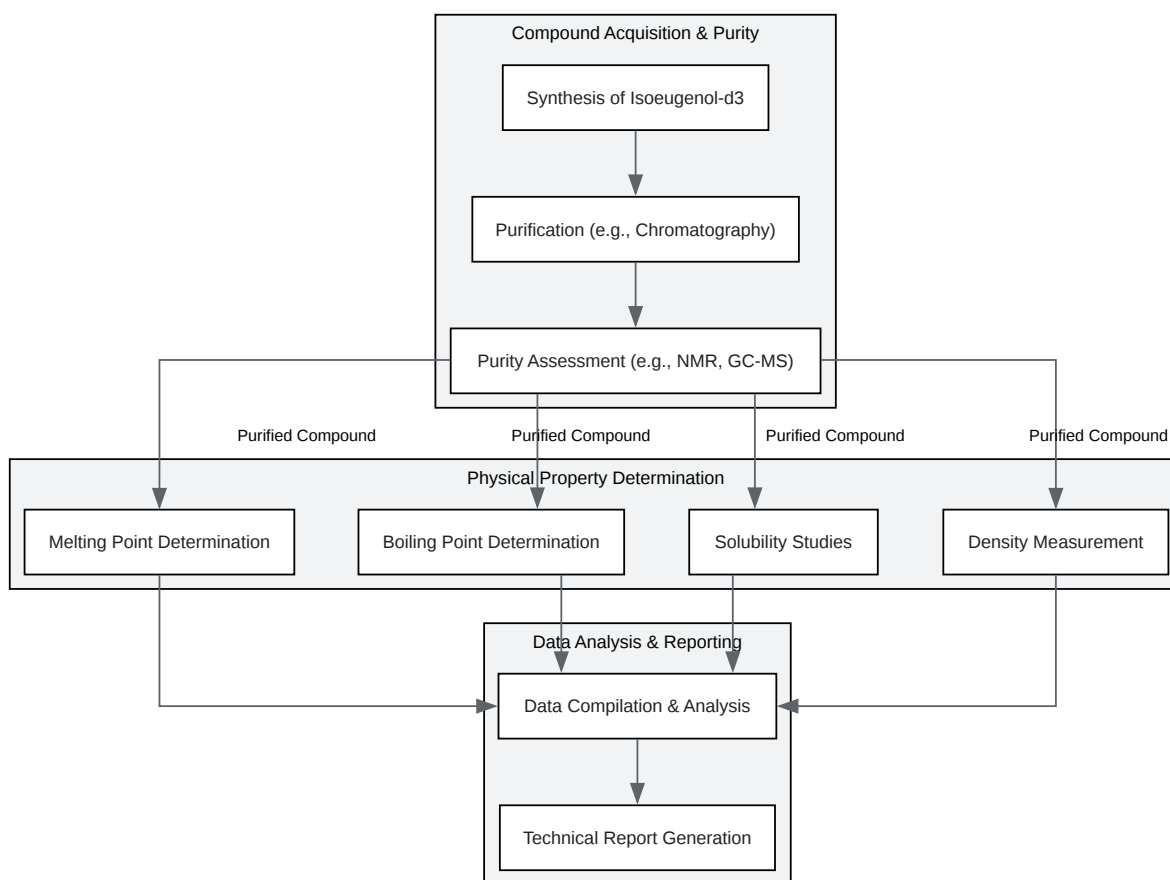
Methodology (Shake-Flask Method):

- An excess amount of **Isoeugenol-d3** is added to a known volume of the solvent (e.g., water, ethanol) in a flask.

- The flask is sealed and agitated at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- The mixture is then allowed to stand, and the undissolved solute is separated from the solution by centrifugation or filtration.
- The concentration of **Isoeugenol-d3** in the clear, saturated solution is then determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectroscopy.

## Experimental Workflow for Physical Characterization

The following diagram illustrates a general workflow for the physical characterization of a chemical compound like **Isoeugenol-d3**.



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## References

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